

L-Ribulose vs. D-Ribulose: A Comprehensive Comparison for Researchers

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Compound of Interest

Compound Name: *L-Ribulose*

Cat. No.: *B1680624*

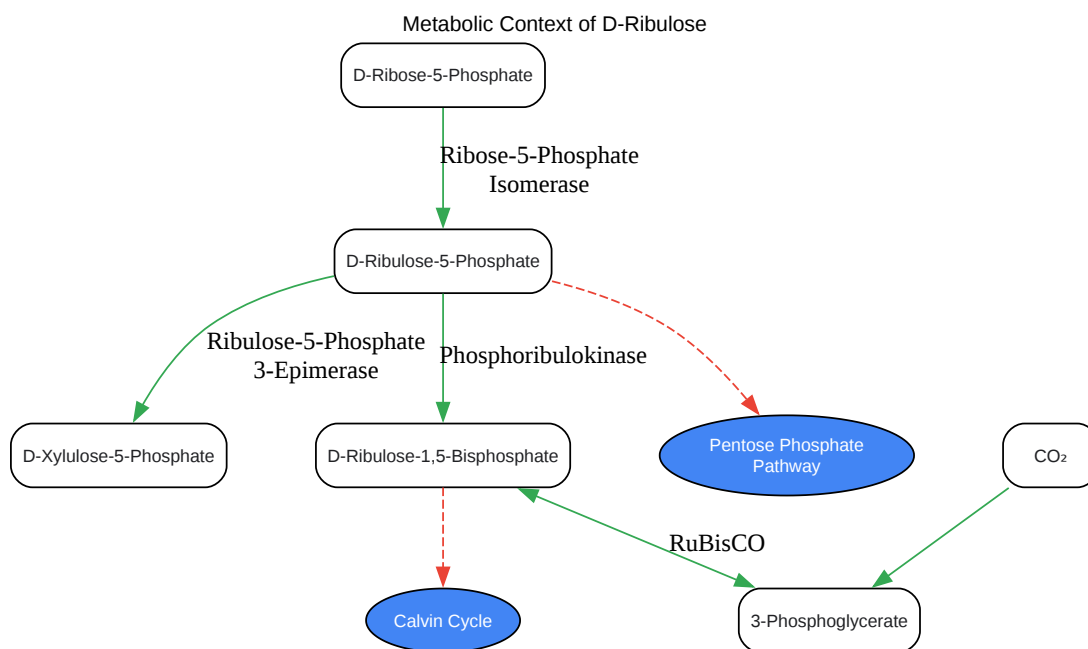
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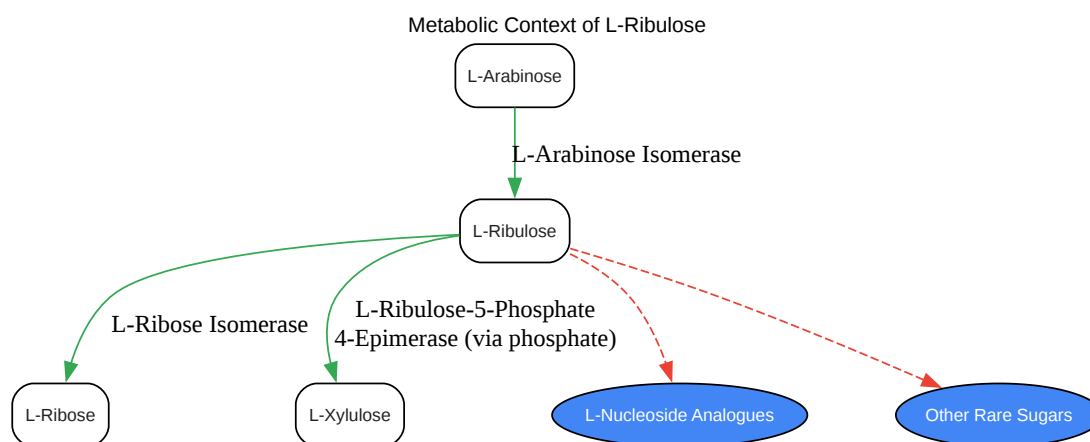
For researchers and professionals in drug development and the broader scientific community, understanding the nuanced differences between stereoisomers is paramount. This guide provides a detailed comparison of **L-Ribulose** and D-Ribulose, focusing on their structural and functional disparities, supported by quantitative data and relevant experimental protocols.

Structural Differences: A Tale of Two Enantiomers

L-Ribulose and D-Ribulose are ketopentoses, monosaccharides with five carbon atoms and a ketone functional group, sharing the same chemical formula, $C_5H_{10}O_5$. The fundamental difference between them lies in their stereochemistry; they are enantiomers, meaning they are non-superimposable mirror images of each other.^[1] This seemingly subtle distinction in the three-dimensional arrangement of their atoms leads to profound differences in their biological roles.

The stereochemical difference is centered around their chiral carbons. This relationship is visualized in the diagram below.





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References

- 1. D-RIBULOSE CAS#: 488-84-6 [m.chemicalbook.com]
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